

Introduction to the Stereochemistry of beta-Irone

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Compound of Interest

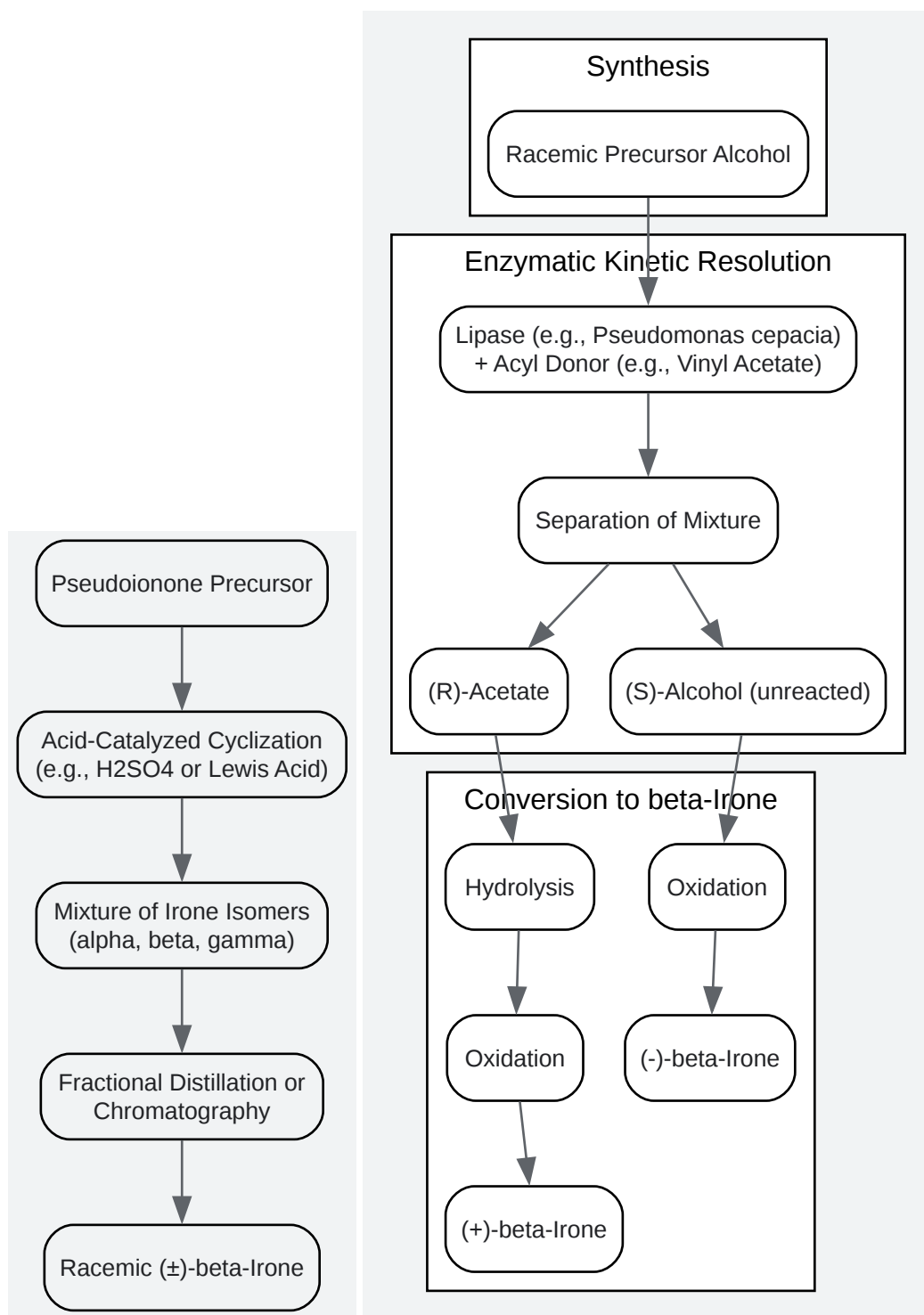
Compound Name: (+)-beta-Irone

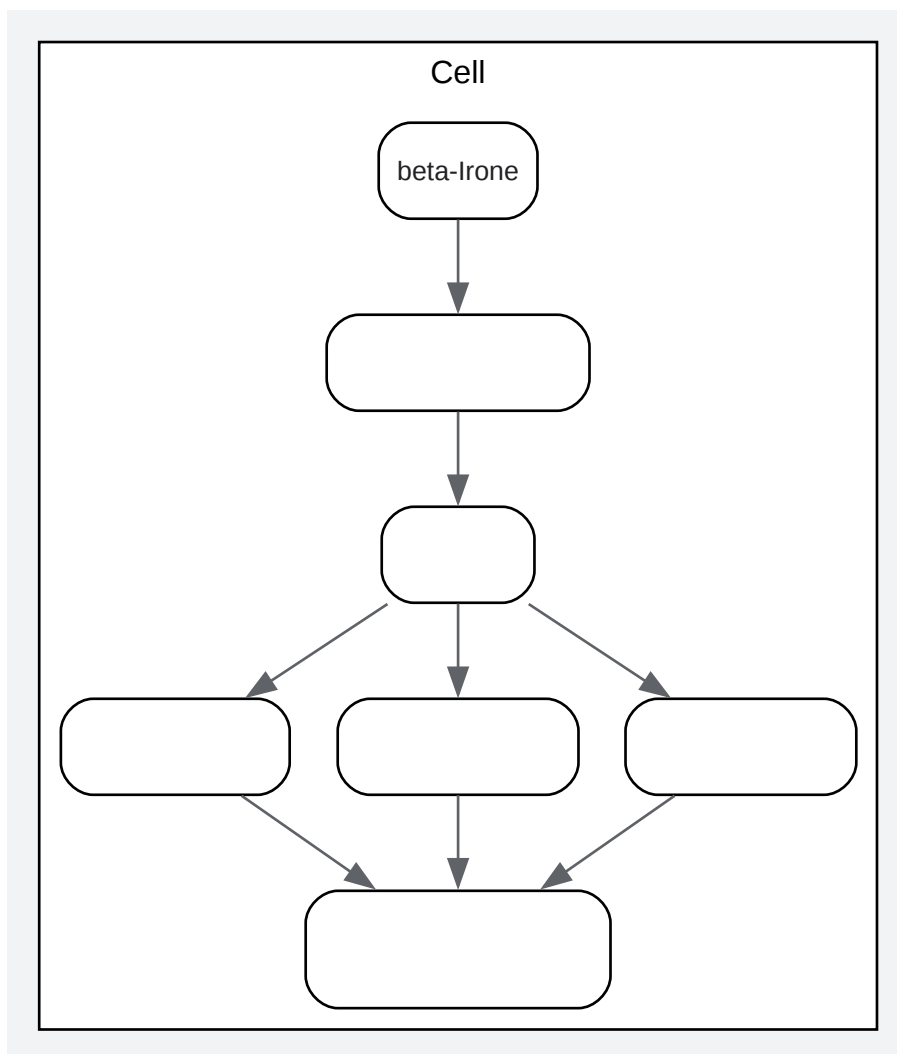
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Beta-irone is a C14-terpenoid and a member of the irone family, which also includes alpha- and gamma-isomers, distinguished by the position of the double bond within the cyclohexene ring. These compounds are key contributors to the characteristic aroma of the rhizomes of Iris species (orris root).^[1] Beta-irone possesses a single chiral center at the C-5 position of the cyclohexene ring, giving rise to a pair of enantiomers: (5R)-beta-irone and (5S)-beta-irone.

The spatial arrangement of the methyl group at this stereocenter is crucial for the molecule's interaction with chiral environments, such as olfactory receptors, leading to distinct sensory properties for each enantiomer. The dextrorotatory, (+)-enantiomer, has been identified in *Iris pallida*. The olfactory differences between enantiomers underscore the importance of stereoselective synthesis and separation in the fields of fragrance chemistry and pharmacology.





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References

- 1. Irone - Wikipedia [en.wikipedia.org]
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